

Application Notes: Preparation of Haspin-IN-2 Stock Solution in DMSO

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Compound of Interest

Compound Name: *Haspin-IN-2*

Cat. No.: *B12400791*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Haspin-IN-2** is a potent and selective inhibitor of Haspin kinase, a serine/threonine kinase essential for proper chromosome alignment during mitosis.^[1] It functions by phosphorylating Histone H3 at threonine-3 (H3T3ph), a critical signal for the centromeric localization of the Chromosomal Passenger Complex (CPC), including the kinase Aurora B. Accurate and consistent preparation of inhibitor stock solutions is fundamental to obtaining reliable and reproducible results in cell-based assays and biochemical screens. This document provides a detailed protocol for the preparation, storage, and handling of **Haspin-IN-2** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical & Handling Properties

All quantitative data for **Haspin-IN-2** are summarized in the table below. Proper handling and storage are critical to maintaining the compound's stability and efficacy.

Property	Value	Notes
Molecular Weight	256.22 g/mol	Source: PubChem CID 163322354
Molecular Formula	C ₁₂ H ₈ N ₄ O ₃	Source: PubChem CID 163322354
CAS Number	2768474-47-9	Source: MedChemExpress HY-146587[1]
Appearance	Solid powder	Varies by supplier.
Solubility in DMSO	Sufficient for ≥10 mM stock	While a maximum solubility value is not published, vendors supply calculators for preparing solutions at standard concentrations.[2] A 10 mM solution is equivalent to 2.56 mg/mL.
Powder Storage	-20°C for up to 3 years	Follow supplier-specific recommendations.[3]
Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.[3] Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility and stability. [4]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Haspin-IN-2** in DMSO.

Materials and Equipment:

- **Haspin-IN-2** solid powder

- Anhydrous or HPLC-grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes (e.g., 1.5 mL)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- (Optional) Sonicator water bath
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Pre-handling: Before opening, briefly centrifuge the vial of **Haspin-IN-2** powder to ensure all the solid is at the bottom of the container.
- Calculation of Required Mass and Volume: To prepare a stock solution of a desired concentration, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$

Example Calculation for 1 mL of 10 mM Stock:

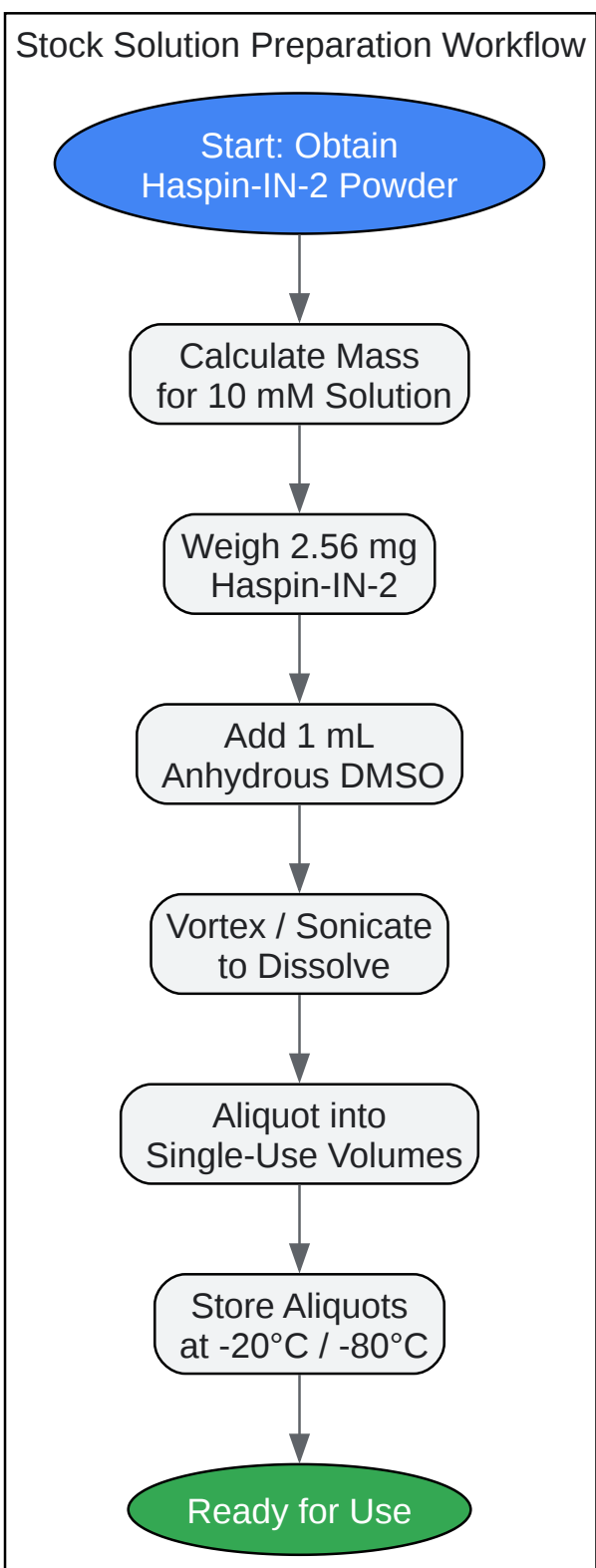
- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 256.22 \text{ g/mol} = 2.56 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount (e.g., 2.56 mg) of **Haspin-IN-2** powder and place it into a sterile microcentrifuge tube.
- Dissolution:
 - Add the corresponding volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution) to the tube containing the powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.

- Visually inspect the solution against a light source to ensure complete dissolution. If particulates remain, brief sonication (5-10 minutes) in a water bath may be used to facilitate dissolution.
- Aliquoting and Storage:
 - To prevent degradation from multiple freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes.[3]
 - Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3]

Working Solution Preparation: When preparing a working solution for cell culture or other aqueous assays, dilute the DMSO stock solution further in the final aqueous medium. The final concentration of DMSO should typically be kept below 0.5% (and ideally <0.1%) to avoid solvent-induced toxicity or off-target effects. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.

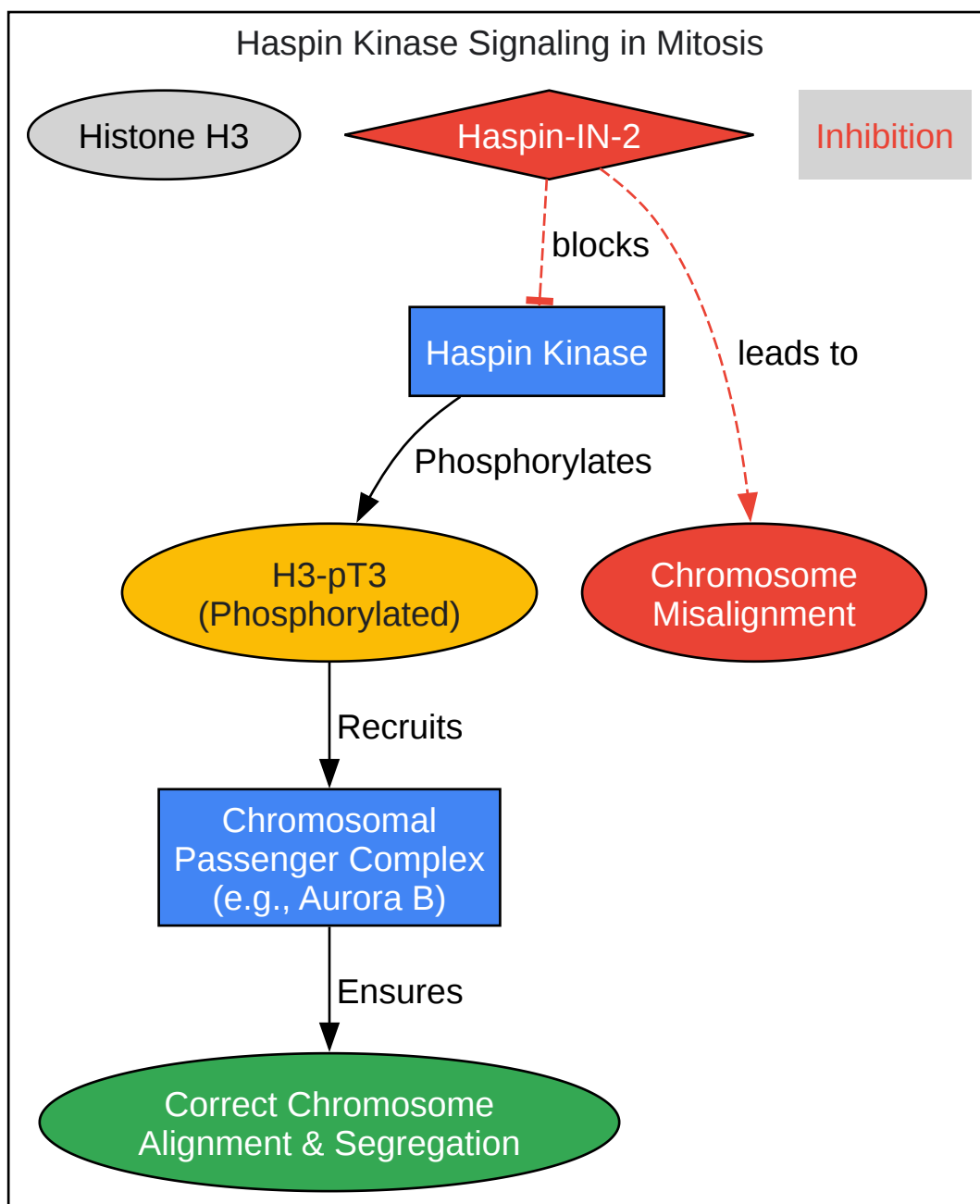
Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for stock solution preparation and the biological pathway targeted by **Haspin-IN-2**.



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Caption: Experimental workflow for preparing a 10 mM **Haspin-IN-2** stock solution.



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- To cite this document: BenchChem. [Application Notes: Preparation of Haspin-IN-2 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12400791#how-to-prepare-haspin-in-2-stock-solution-in-dmsol]

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